

LC-MS/MS protocol for Imipramine quantification using Imipramine-d3

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Compound of Interest

Compound Name: Imipramine-d3 (hydrochloride)

Cat. No.: B12405189

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An Application Note for the Bioanalysis of Imipramine in Human Plasma by LC-MS/MS

Topic: LC-MS/MS Protocol for Imipramine Quantification using Imipramine-d3 Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note presents a detailed, robust, and validated method for the quantitative analysis of imipramine in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Imipramine, a tricyclic antidepressant, requires careful therapeutic drug monitoring (TDM) due to its narrow therapeutic index and inter-individual variability in metabolism.^[1] This protocol employs a simple and rapid protein precipitation method for sample preparation and utilizes a stable isotope-labeled internal standard (SIL-IS), Imipramine-d3, to ensure high accuracy and precision by correcting for matrix effects and procedural losses.^{[2][3]} The method is designed to be selective, sensitive, and suitable for high-throughput analysis in clinical research and drug development settings. All procedures are outlined in accordance with established bioanalytical method validation guidelines.^{[4][5]}

Introduction: The Rationale for Precise Imipramine Quantification

Imipramine is a cornerstone therapeutic agent for major depressive disorder and other conditions. Its clinical efficacy is directly linked to plasma concentrations, which can vary significantly among patients due to genetic factors influencing its metabolism, primarily to its active metabolite, desipramine.[6] An insufficient concentration can lead to a lack of therapeutic effect, while excessive levels can cause severe cardiotoxicity and other adverse effects. This necessitates precise and reliable TDM to optimize dosing regimens for individual patients.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the definitive technique for bioanalysis, offering unparalleled sensitivity and selectivity.[4] By monitoring specific precursor-to-product ion transitions in Multiple Reaction Monitoring (MRM) mode, LC-MS/MS can accurately quantify analytes even in complex biological matrices like plasma.

The cornerstone of a robust quantitative LC-MS/MS assay is the use of a SIL-IS. Imipramine-d3 is the ideal internal standard for this application. As it is chemically identical to the analyte, it co-elutes chromatographically and exhibits the same behavior during extraction and ionization. However, its mass is different due to the deuterium labels, allowing the mass spectrometer to distinguish it from the endogenous imipramine. This co-analytical behavior allows Imipramine-d3 to effectively normalize for any variations that may occur during the entire analytical process, from sample preparation to final detection, thereby ensuring the integrity and accuracy of the quantitative data.

Materials, Reagents, and Equipment

Chemicals and Reagents

- Imipramine hydrochloride (Reference Standard)
- Imipramine-d3 hydrochloride (Internal Standard)[2][3][7]
- Acetonitrile (HPLC or LC-MS grade)[1][8]
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)[1][7]

- Ammonium formate (LC-MS grade)[1]
- Ultrapure water (18.2 MΩ·cm)
- Control human plasma (K2-EDTA)

Equipment

- LC-MS/MS System (e.g., Waters Acquity UPLC with a Xevo TQ-S or Sciex QTRAP system)
- Analytical balance
- Calibrated pipettes and tips
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge capable of >12,000 x g
- Nitrogen evaporation system with temperature control
- Autosampler vials with inserts

Standard Preparation and Sample Processing Workflow

The causality behind this workflow is to efficiently remove interfering macromolecules (proteins) while ensuring the analyte and internal standard are handled identically to yield a clean, concentrated extract for injection.

Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve imipramine and imipramine-d3 in methanol to create individual stock solutions of 1 mg/mL. Store at -20°C.
- Intermediate Stock Solutions: Prepare intermediate stocks by diluting the primary stocks in a 50:50 methanol:water solution.

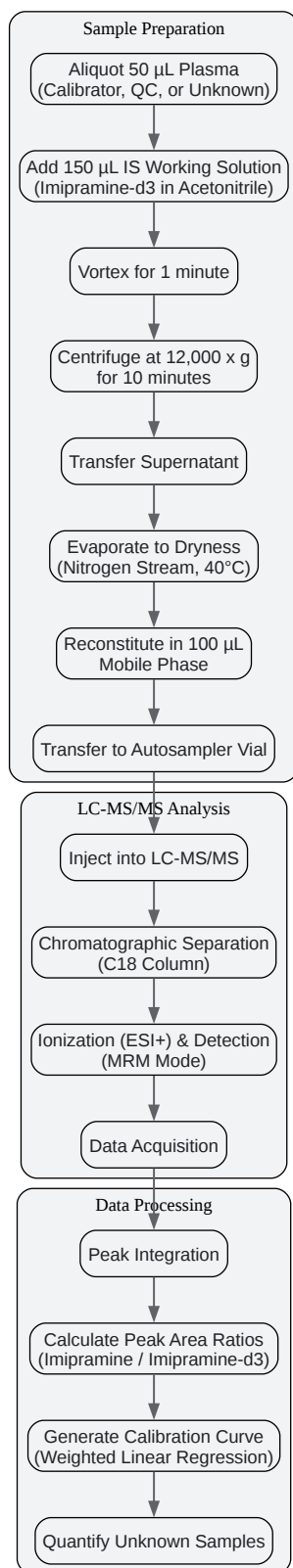
- **Calibration Curve (CC) and Quality Control (QC) Standards:** Serially dilute the imipramine intermediate stock with control human plasma to prepare CC and QC samples. A typical calibration range is 5.0 to 1,000 ng/mL.^[1] QC samples should be prepared at a minimum of three levels: low, medium, and high (e.g., 15, 150, and 800 ng/mL).
- **Internal Standard (IS) Working Solution (100 ng/mL):** Dilute the imipramine-d3 intermediate stock with acetonitrile to a final concentration of 100 ng/mL. This solution will also serve as the protein precipitation agent.

Sample Preparation: Protein Precipitation

Protein precipitation is chosen for its speed and simplicity, making it ideal for high-throughput environments.^{[1][8][9]} Acetonitrile is an effective solvent for precipitating plasma proteins while keeping the analytes in solution.

- **Aliquot Sample:** To a 1.5 mL microcentrifuge tube, add 50 µL of the plasma sample (calibrator, QC, or unknown).^[1]
- **Add IS/Precipitation Agent:** Add 150 µL of the Imipramine-d3 IS Working Solution (100 ng/mL in acetonitrile). The 3:1 ratio of acetonitrile to plasma ensures efficient protein removal.
- **Vortex:** Cap the tubes and vortex vigorously for 1 minute to ensure complete protein precipitation and mixing.
- **Centrifuge:** Centrifuge the samples at 12,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- **Transfer Supernatant:** Carefully transfer the supernatant to a clean tube, being careful not to disturb the protein pellet.
- **Evaporate:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.^[10]
- **Reconstitute:** Reconstitute the dried residue in 100 µL of mobile phase A (e.g., 0.1% formic acid in water).^{[7][10]} Vortex briefly to ensure the residue is fully dissolved.

- **Transfer to Vial:** Transfer the reconstituted sample to an autosampler vial for injection into the LC-MS/MS system.



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Caption: Complete bioanalytical workflow for imipramine quantification.

LC-MS/MS Instrumentation and Optimized Conditions

The following conditions are provided as a validated starting point. Optimization may be required depending on the specific instrumentation used.

Liquid Chromatography (LC) Conditions

The C18 column provides excellent hydrophobic retention for tricyclic antidepressants. A gradient elution is used to ensure sharp peak shapes and efficient separation from potential matrix interferences.

Parameter	Recommended Condition
LC System	Waters Acquity UPLC or equivalent
Column	Acquity UPLC BEH C18, 50 x 2.1 mm, 1.7 μ m[1] [8]
Column Temperature	45°C[1]
Mobile Phase A	0.1% Formic Acid in Water w/ 20 mM Ammonium Formate[1]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[1][7]
Flow Rate	0.5 mL/min
Injection Volume	5 μ L
Gradient Program	See Table 1

Table 1: LC Gradient Elution Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.00	0.5	80	20
0.50	0.5	80	20
2.50	0.5	5	95
3.50	0.5	5	95
3.60	0.5	80	20

| 5.00 | 0.5 | 80 | 20 |

Mass Spectrometry (MS) Conditions

Positive electrospray ionization (ESI+) is used as imipramine is a basic compound that readily accepts a proton. MRM transitions are selected for specificity and sensitivity.

Table 2: Optimized MRM Transitions and Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Imipramine	281.20	86.10	50	25

| Imipramine-d3 | 284.20 | 89.10 | 50 | 25 |

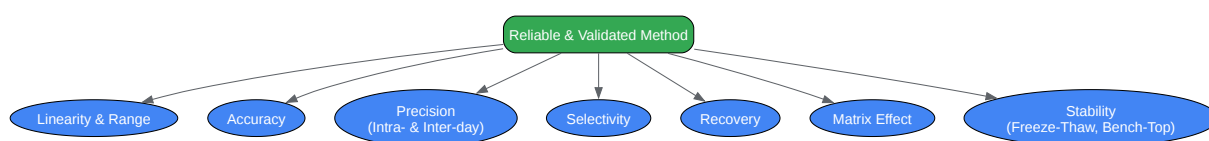
Table 3: Mass Spectrometer Source/Gas Settings

Parameter	Recommended Setting
Ionization Mode	Electrospray (ESI), Positive
Capillary Voltage	3.0 kV[1]
Source Temperature	120°C[1]
Desolvation Temp.	300°C[1]
Desolvation Gas Flow	600 L/hr (Nitrogen)[1]

| Cone Gas Flow | 50 L/hr |

Method Validation: A Self-Validating System

A bioanalytical method is only trustworthy if it has been rigorously validated. The protocol must adhere to regulatory standards such as the FDA's Bioanalytical Method Validation Guidance or ICH M10.^{[4][5][11][12]} The validation experiments confirm that the method is reliable for its intended purpose.



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Caption: Core parameters for bioanalytical method validation.

Validation Parameters and Acceptance Criteria

- **Linearity:** The calibration curve must demonstrate a linear relationship between concentration and response. The coefficient of determination (r^2) should be ≥ 0.99 .^[2]
- **Accuracy & Precision:** The mean concentration of QC samples should be within $\pm 15\%$ of the nominal value ($\pm 20\%$ for the Lower Limit of Quantification, LLOQ). The coefficient of variation (CV) for precision should not exceed 15% (20% for LLOQ).^[1]
- **Selectivity:** No significant interfering peaks should be present at the retention times of imipramine and imipramine-d3 in blank plasma samples.
- **Recovery:** The extraction efficiency should be consistent and reproducible across the concentration range.^[1]
- **Matrix Effect:** The ionization suppression or enhancement from the plasma matrix should be minimal and consistent, as normalized by the SIL-IS.

- **Stability:** The analyte must be stable during sample storage and processing, including at room temperature (bench-top) and through multiple freeze-thaw cycles.[\[13\]](#)[\[14\]](#)

Example Validation Data

Table 4: Example Calibration Curve Performance

Analyte	Range (ng/mL)	Regression Model	r ²
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| Imipramine | 5.0 - 1000 | Weighted (1/x²) Linear | >0.995 |

Table 5: Example Inter-day Accuracy and Precision Data (n=3 days)

QC Level	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL)	Accuracy (%)	Precision (%CV)
LLOQ	5.0	4.8	96.0	8.4
Low QC	15.0	15.9	106.0	5.1
Mid QC	150.0	145.5	97.0	3.5

| High QC | 800.0 | 816.0 | 102.0 | 4.2 |

Data Analysis and Sample Quantification

- **Integration:** Following data acquisition, the chromatographic peaks for imipramine and imipramine-d3 are integrated using the instrument's software (e.g., MassLynx).
- **Ratio Calculation:** The peak area ratio of the analyte (imipramine) to the internal standard (imipramine-d3) is calculated for all standards, QCs, and unknown samples.
- **Calibration Curve Construction:** A calibration curve is generated by plotting the peak area ratios of the calibration standards against their corresponding nominal concentrations.[\[10\]](#) A weighted (1/x²) linear regression is applied to the data to create the best-fit line.

- Quantification: The concentration of imipramine in the QC and unknown samples is determined by interpolating their peak area ratios from the calibration curve equation.

Conclusion

This application note provides a comprehensive and scientifically grounded LC-MS/MS protocol for the quantification of imipramine in human plasma. The use of a simple protein precipitation technique combined with a stable isotope-labeled internal standard (Imipramine-d3) ensures the method is rapid, accurate, precise, and robust. The detailed steps for sample preparation, instrument conditions, and validation criteria offer a reliable framework for researchers in clinical and pharmaceutical settings to implement for therapeutic drug monitoring and pharmacokinetic studies.

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